

Standard operating procedures for handling Prenylamine Lactate in the lab

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Compound of Interest

Compound Name: *Prenylamine Lactate*

Cat. No.: *B1679081*

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Standard Operating Procedures for Prenylamine Lactate in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **Prenylamine Lactate** in a laboratory setting. **Prenylamine Lactate** is a calcium channel blocker that has been investigated for its therapeutic potential in cardiovascular conditions.^[1]^[2] Due to its pharmacological activity, appropriate safety precautions must be observed.

Compound Information

Property	Value	Source
IUPAC Name	3,3-diphenyl-N-(1-phenylpropan-2-yl)propan-1-amine;2-hydroxypropanoic acid	[3]
Synonyms	Segontin, Synadrin	[1]
CAS Number	69-43-2	[4]
Molecular Formula	C ₂₇ H ₃₃ NO ₃	[3][4]
Molecular Weight	419.6 g/mol	[3]
Predicted Water Solubility	3.54e-05 mg/mL	[4]
Predicted logP	5.89	[4]
Pharmacological Class	Calcium Channel Blocker, Vasodilator Agent	[3]

Safety and Handling

2.1. Hazard Identification

While a specific Safety Data Sheet (SDS) for **Prenylamine Lactate** is not readily available in the public domain, based on its pharmacological activity and data for similar compounds, it should be handled as a potentially hazardous substance. It is known to affect cardiovascular function and was withdrawn from some markets due to concerns about cardiac arrhythmias.[4]

2.2. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Prenylamine Lactate** to determine the appropriate level of PPE. The following are minimum requirements for handling the compound in a laboratory setting:

- **Eye Protection:** Chemical safety goggles are required. A face shield should be worn when there is a risk of splashing.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A laboratory coat must be worn at all times.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

2.3. Storage

Prenylamine Lactate should be stored in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area, away from incompatible materials.

2.4. First Aid Measures

- **In case of skin contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- **If inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- **If swallowed:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

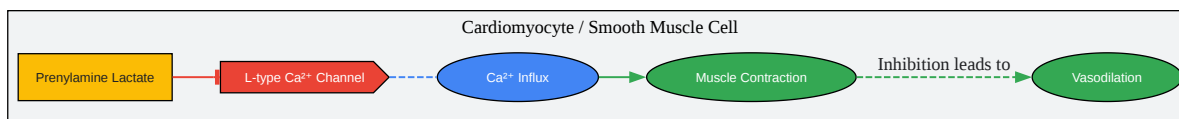
2.5. Disposal

All waste containing **Prenylamine Lactate** should be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Signaling Pathway

Prenylamine Lactate's primary mechanism of action is the blockade of L-type voltage-gated calcium channels.^{[5][6]} This inhibition of calcium influx into cardiac and smooth muscle cells

leads to vasodilation and a reduction in myocardial contractility.[1][5] It has also been shown to modulate other ion channels, including potassium and sodium channels.[5]



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Mechanism of action of **Prenylamine Lactate**.

Experimental Protocols

4.1. Preparation of Stock Solutions

Due to its predicted low water solubility, it is recommended to prepare stock solutions of **Prenylamine Lactate** in an organic solvent such as dimethyl sulfoxide (DMSO) or ethanol.

Protocol:

- Accurately weigh the desired amount of **Prenylamine Lactate** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of solvent (e.g., DMSO) to achieve the desired stock concentration (e.g., 10 mM).
- Vortex thoroughly until the compound is completely dissolved.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

4.2. In Vitro Vasodilation Assay using Isolated Arteries

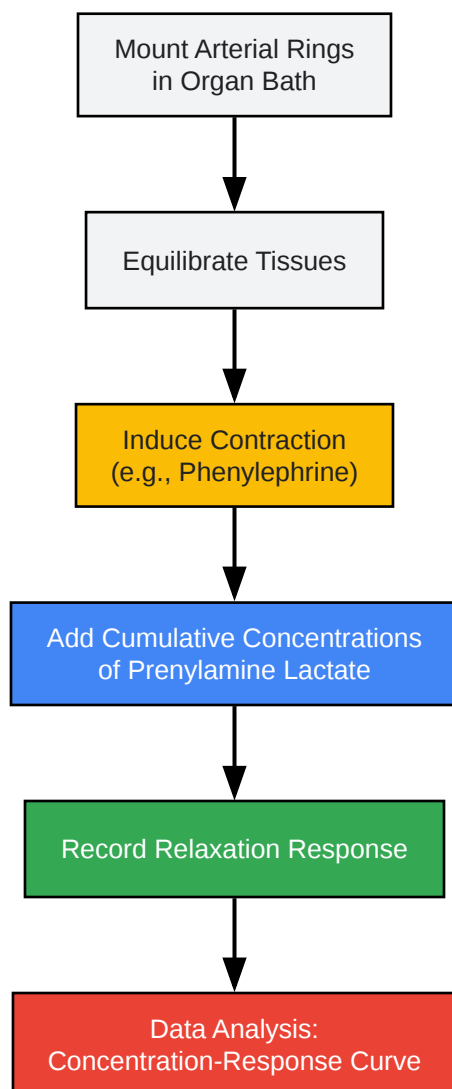
This protocol is a general guideline for assessing the vasodilatory effects of **Prenylamine Lactate** on isolated arterial rings, a common method for studying calcium channel blockers.[7][8]

Materials:

- Isolated arterial rings (e.g., rat aorta or human subcutaneous resistance arteries)
- Organ bath system with force transducers
- Krebs-Henseleit solution (or similar physiological salt solution)
- Vasoconstrictor agent (e.g., phenylephrine, U46619)
- **Prenylamine Lactate** stock solution
- Positive control (e.g., verapamil, nifedipine)

Protocol:

- Mount the arterial rings in the organ bath chambers containing oxygenated Krebs-Henseleit solution at 37°C.
- Allow the tissues to equilibrate under a resting tension for at least 60 minutes.
- Induce a stable contraction with a vasoconstrictor agent.
- Once a stable plateau of contraction is reached, add cumulative concentrations of **Prenylamine Lactate** to the bath.
- Record the relaxation response at each concentration until a maximal response is achieved or the concentration-response curve is complete.
- Calculate the percentage of relaxation relative to the pre-contracted tension.



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Experimental workflow for in vitro vasodilation assay.

4.3. In Vitro Electrophysiology Study on Isolated Cardiomyocytes

This protocol provides a general framework for investigating the effects of **Prenylamine Lactate** on cardiac action potentials using the patch-clamp technique, as has been done in previous studies.[9]

Materials:

- Isolated cardiomyocytes (e.g., from guinea pig)

- Patch-clamp setup (amplifier, micromanipulators, microscope)
- Extracellular and intracellular recording solutions
- **Prenylamine Lactate** stock solution

Protocol:

- Prepare a suspension of isolated cardiomyocytes.
- Establish a whole-cell patch-clamp configuration on a single cardiomyocyte.
- Record baseline action potentials or specific ion channel currents.
- Perfuse the cell with the extracellular solution containing the desired concentration of **Prenylamine Lactate**.
- Record the changes in action potential parameters (e.g., duration, amplitude) or ion channel currents.
- Wash out the compound to observe reversibility of the effects.

Quantitative Data Summary

Parameter	Value	Species/System	Source
Terminal Elimination Half-life (racemic)	14.1 h (SD: 6.9 h)	Healthy Volunteers	[10]
Apparent Total Clearance	5.8 L/min	Healthy Volunteers	[10]
Mean Residence Time	14.7 h (SD: 3.8 h)	Healthy Volunteers	[10]
Inward Calcium Current Reduction	29% to 76% (at 10–50 μ M)	Single ventricular guinea-pig myocytes	[10]
Predicted LD50 (oral)	3.0889 mol/kg	Not specified (predicted)	[11]

Disclaimer: The information provided in this document is intended for research purposes only and is based on currently available scientific literature. A complete, official Safety Data Sheet (SDS) for **Prenylamine Lactate** was not found. All laboratory personnel should be trained in the proper handling of potentially hazardous chemicals and should exercise caution when working with this compound. It is the responsibility of the user to conduct a thorough risk assessment and to ensure compliance with all applicable safety regulations.

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